

Tiazofurin flu-like syndrome management

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Tiazofurin

CAS No.: 60084-10-8

Cat. No.: S548867

Get Quote

Frequently Asked Questions

- **What are the documented side effects of tiazofurin in clinical trials?** A Phase I clinical trial using a five-day continuous infusion schedule identified **neurotoxicity** as the dose-limiting side effect. This presented as confusion, lethargy, obtundation, and focal neurological deficits. Other noted toxicities included myelosuppression, skin reactions (desquamation, erythema), stomatitis, chest pain, and drug fever [1].
- **Is there a known management strategy for tiazofurin's flu-like syndrome?** No specific management strategy is detailed in the available literature. The severity of the side effect profile, including pleuropericarditis and a flu-like syndrome, is noted as a key reason why further clinical development for cancer was precluded [2].
- **What is the mechanism of action of tiazofurin?** **Tiazofurin** is an inhibitor of the enzyme **inosine monophosphate dehydrogenase (IMPDH)**. This enzyme is crucial in the *de novo* biosynthesis of guanine nucleotides. By inhibiting IMPDH, **tiazofurin** disrupts the production of guanine nucleotides, which are essential for cellular processes like RNA and DNA synthesis, thereby inhibiting cell proliferation [3] [2].

Summary of Clinical Trial Adverse Events

The table below summarizes the toxicities observed in a Phase I clinical trial of **tiazofurin** administered as a five-day continuous infusion [1].

Adverse Event	Frequency / Description
Neurotoxicity (dose-limiting)	Occurred in 6 of 24 patients; symptoms included confusion, lethargy, obtundation, hemiparesis, cortical blindness.
Myelosuppression	Observed as a toxicity.
Dermatological Effects	Included desquamation of palms/soles, malar erythema, hyperpigmentation.
Stomatitis	Inflammation of the mucous lining of the mouth.
Other Events	Chest pain, drug fever, increased serum creatine phosphokinase.

Experimental & Mechanistic Overview

For researchers investigating similar compounds or mechanisms, the following workflow diagrams the mechanism of **tiazofurin** and its related adverse events.

Research Alternatives and Considerations

Given the challenges with **tiazofurin**, your research might benefit from considering these avenues:

- **Investigate Analogues:** Research into analogues of **tiazofurin**, such as **selenazofurin**, has been conducted. These compounds share a similar mechanism of action (IMPDH inhibition) but may have different efficacy and safety profiles [3].
- **Explore Antiviral Applications:** While development for cancer was discontinued, **tiazofurin** and its analogues have shown antiviral effects against certain viruses, including some orthopoxviruses (like monkeypox) and flaviviruses. This may represent a reevaluated therapeutic niche [3] [2].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Phase I Clinical Study With Pharmacokinetic Analysis of 2 ... [pubmed.ncbi.nlm.nih.gov]
2. - Wikipedia Tiazofurin [en.wikipedia.org]
3. sciencedirect.com/topics/medicine-and-dentistry/ tiazofurin [sciencedirect.com]

To cite this document: Smolecule. [Tiazofurin flu-like syndrome management]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b548867#tiazofurin-flu-like-syndrome-management]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com